

Application Notes and Protocols for Chemical Bath Deposition of Sb₂S₃ Solar Cells

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Compound of Interest

Compound Name: Antimony Trisulfide

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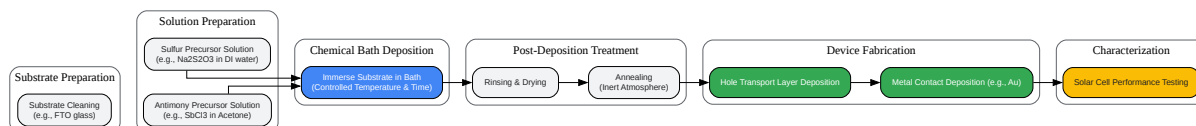
This document provides a detailed protocol for the fabrication of **antimony trisulfide** (Sb₂S₃) thin films for solar cell applications using the chemical bath deposition (CBD) technique. The information is compiled from various scientific sources to ensure a comprehensive and reliable guide for researchers in the field.

Introduction

Antimony trisulfide (Sb₂S₃) has emerged as a promising material for next-generation photovoltaic devices due to its suitable optical and electronic properties, including a high absorption coefficient and an optimal bandgap. Chemical bath deposition is a widely adopted method for producing Sb₂S₃ thin films due to its simplicity, low cost, and scalability. This document outlines the necessary steps, from substrate preparation to post-deposition annealing, to fabricate efficient Sb₂S₃ solar cells.

Experimental Workflow

The overall process for fabricating Sb₂S₃ solar cells via chemical bath deposition involves several key stages, as illustrated in the workflow diagram below.



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Experimental workflow for Sb₂S₃ solar cell fabrication.

Detailed Experimental Protocol

This protocol provides a step-by-step guide for the chemical bath deposition of Sb₂S₃ thin films.

Substrate Preparation

- Clean fluorine-doped tin oxide (FTO) coated glass substrates by sequentially sonicating in a detergent solution, deionized (DI) water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a stream of nitrogen gas.
- Prior to deposition, the substrates can be treated with a piranha solution to enhance hydrophilicity, which can improve film adhesion.[1]

Chemical Bath Solution Preparation

Two primary solutions are required for the CBD process: an antimony source and a sulfur source.

- Antimony (Sb) Source Solution: Dissolve antimony chloride (SbCl₃) in a solvent like acetone. A typical concentration is around 1.4 M.[2]

- Sulfur (S) Source Solution: Prepare an aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$). Concentrations can vary, but a common starting point is 1 M.

For a more advanced protocol, a complexing agent like sodium citrate can be added to the Sb source to control the reaction rate.[\[3\]](#)[\[4\]](#)

Deposition Process

- Place the cleaned FTO substrates in a beaker, typically leaning against the wall with the conductive side facing the center.
- Pour the sulfur source solution (e.g., $\text{Na}_2\text{S}_2\text{O}_3$) into the beaker.
- Slowly add the antimony source solution (e.g., SbCl_3 in acetone) to the beaker while stirring. The solution will typically turn orange, indicating the formation of Sb_2S_3 .[\[2\]](#)
- Maintain the chemical bath at a specific temperature. Different protocols utilize temperatures ranging from below 10°C to room temperature, or even elevated temperatures up to 90°C .[\[2\]](#)[\[3\]](#)[\[4\]](#)
- The deposition time can range from a few hours to several cycles, depending on the desired film thickness.
- After the deposition, remove the substrates from the bath.

Post-Deposition Treatment

- Rinse the coated substrates thoroughly with DI water to remove any loosely adhered particles and residual chemicals.
- Dry the substrates using a nitrogen gun.
- Anneal the Sb_2S_3 films in an inert atmosphere (e.g., Argon or Nitrogen) to improve crystallinity and film quality.[\[5\]](#) Annealing temperatures typically range from 250°C to 350°C for about 30 minutes.[\[5\]](#) Some studies have shown that annealing in a nitrogen-sulfur ($\text{N}_2\text{-S}$) atmosphere can reduce the presence of oxide secondary phases.[\[6\]](#)

Data Presentation: Deposition Parameters and Solar Cell Performance

The following table summarizes various CBD parameters and the corresponding performance of the fabricated Sb₂S₃ solar cells as reported in the literature.

Anti mon y Source	Sulfu r Source	Com plexi ng Agen t	Depo sitio n Tem p. (°C)	Depo sitio n Time	Anne aling Con ditio ns	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF	Refer ence
SbCl ₃	Na ₂ S ₂ O ₃	None	Room Temp.	2 hours	300° C for 5 min	5.1	-	-	-	[2]
SbCl ₃	Na ₂ S ₂ O ₃ , Thioacetamide	Sodium Citrate	90	6 hours	-	7.63	0.78	16.89	0.58	[3][4]
SbCl ₃	Na ₂ S ₂ O ₃	None	6	-	330° C in Ar for 30 min	-	-	-	-	[7]

Device Fabrication

Following the post-deposition annealing of the Sb₂S₃ layer, the solar cell is completed by sequentially depositing a hole transport layer (HTL) and a metal back contact.

- Hole Transport Layer (HTL) Deposition: A common HTL used for Sb₂S₃ solar cells is Spiro-OMeTAD. This is typically deposited via spin coating.

- Metal Contact Deposition: Finally, a gold (Au) back contact is deposited, usually by thermal evaporation, to complete the device architecture of FTO/CdS/Sb₂S₃/Spiro-OMeTAD/Au.[3] [4] Note that a CdS buffer layer is often deposited on the FTO before the Sb₂S₃ deposition.

Characterization

The performance of the fabricated solar cells is evaluated under standard testing conditions (AM 1.5G illumination at 1000 W/m²). Key parameters to measure include the power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF).

Conclusion

This application note provides a comprehensive protocol for the chemical bath deposition of Sb₂S₃ thin films for solar cell applications. By carefully controlling the deposition parameters and post-deposition treatments, it is possible to fabricate efficient Sb₂S₃-based photovoltaic devices. The provided data and workflow aim to serve as a valuable resource for researchers in the field of renewable energy and materials science.

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